

A Technical Guide to Sodium Imidazolidine for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Sodium imidazolidine

Cat. No.: B8628487

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Introduction: **Sodium imidazolidine**, the sodium salt of imidazole, is a versatile and reactive compound widely utilized in synthetic chemistry. Its significance lies primarily in its role as a strong nucleophile and a base, making it a crucial intermediate in the synthesis of a diverse range of N-functionalized imidazoles. This guide provides an in-depth overview of its properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Core Chemical and Physical Data

The fundamental properties of **sodium imidazolidine** are summarized below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference
CAS Number	5587-42-8	[1][2]
Molecular Formula	C3H3N2Na	[1][3][4]
Molecular Weight	90.06 g/mol	[1][3][4]
Melting Point	284 °C (decomposes)	[3][4]
IUPAC Name	Sodium 1H-imidazol-1-ide	[1]
Synonyms	Imidazolylsodium, Sodium Imidazole, 1-Sodioimidazole	[3]
InChI Key	ITAWMPSPVROAMOE-UHFFFAOYSA-N	[1]
SMILES String	[Na]n1ccnc1	
EC Number	226-988-5	[2]

Synthesis and Experimental Protocols

Sodium imidazolid is typically synthesized through the deprotonation of imidazole. The acidic nature of the N-H bond in the imidazole ring ($pK_a \approx 14.5$) allows for its removal by a strong base.[5]

Protocol 1: Synthesis of Sodium Imidazolid from Imidazole and Sodium Hydroxide

This method is a common and straightforward approach for the preparation of **sodium imidazolid**.[5]

Materials:

- Imidazole
- Sodium hydroxide (NaOH)
- Polar aprotic solvent (e.g., tetrahydrofuran (THF), acetonitrile)[5]

Procedure:

- Dissolve imidazole in a suitable polar aprotic solvent within a reaction vessel.
- Add sodium hydroxide to the solution. The reaction is exothermic.
- The hydroxide ion from NaOH abstracts the acidic proton from the nitrogen atom of the imidazole ring, forming the imidazolate anion and water.
- The sodium cation associates with the negatively charged imidazolate.
- **Sodium imidazolid** will precipitate out of the solution as a white solid.[5]
- The precipitate can be isolated through filtration and dried.

Key Applications in Research and Development

Sodium imidazolid's reactivity makes it a valuable reagent in several areas of chemical and biochemical research.

Intermediate in the Synthesis of N-Functionalized Imidazoles

The primary application of **sodium imidazolid** is as a key intermediate for the synthesis of N-functionalized imidazoles.[5] The imidazolate anion is a potent nucleophile that readily reacts with various electrophiles, such as alkyl halides.[5] This reaction facilitates the introduction of a wide array of substituents onto the nitrogen atom of the imidazole ring, leading to the creation of diverse imidazole derivatives with tailored properties for applications like the preparation of ionic liquids.[5]

Biochemical Applications

- **Protein Purification:** Imidazole, and by extension its sodium salt in buffered solutions, is widely used as a competitive eluent in immobilized metal affinity chromatography (IMAC) for the purification of histidine-tagged proteins.[5] It displaces the tagged proteins from metal ions (like Ni^{2+} or Co^{2+}) on the chromatography resin without denaturing them.[5]

- Enzyme Assays: It can be used in buffers to maintain pH and ionic strength, which is crucial for stabilizing enzyme activity during kinetic assays.[5]
- Protein Stabilization: Sodium imidazole can bind to metal ions that might otherwise interact with and denature proteins, which is particularly important for the stability of metalloproteins. [6]

Relevance in Drug Discovery

The imidazole moiety is a "privileged structure" in medicinal chemistry, appearing in numerous approved drugs.[7] Imidazole derivatives have shown a broad spectrum of biological activities, including potential use in antifungal and anticancer therapies.[5][8] The synthesis of many of these derivatives relies on the generation of the reactive imidazolate species from salts like **sodium imidazolid**. [5] Imidazole-based compounds are explored for their ability to act as enzyme inhibitors, DNA intercalators, and modulators of various cellular receptors.[9]

Visualizing Key Processes

The following diagrams illustrate the synthesis of **sodium imidazolid** and its subsequent use in creating N-functionalized imidazoles.

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- To cite this document: BenchChem. [A Technical Guide to Sodium Imidazolidine for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8628487#cas-number-for-sodium-imidazolidine>]

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